

# Application of 16-Phenoxy tetranor PGE2 in Studying Smooth Muscle Physiology

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## Compound of Interest

Compound Name: 16-Phenoxy tetranor  
Prostaglandin E2

Cat. No.: B8050662

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## Introduction

**16-Phenoxy tetranor Prostaglandin E2** (PGE2) is a synthetic analog of the naturally occurring prostaglandin E2. It is the principal active metabolite of sulprostone, a potent uterotonic agent.[1][2] Understanding the effects of 16-Phenoxy tetranor PGE2 on smooth muscle physiology is crucial for research in areas such as vascular tone regulation, airway hyperreactivity, and uterine contractility. This document provides detailed application notes and experimental protocols for utilizing this compound in laboratory settings.

As the free acid form of sulprostone, 16-Phenoxy tetranor PGE2 is expected to exhibit a similar pharmacological profile, acting as a selective agonist for the E prostanoid (EP) receptors, particularly the EP3 and EP1 subtypes.[3][4] Activation of these receptors on smooth muscle cells typically leads to a contractile response. The EP1 receptor is coupled to Gq proteins, leading to the activation of phospholipase C (PLC) and a subsequent increase in intracellular calcium concentration ( $[Ca^{2+}]_i$ ). [4] The EP3 receptor is primarily coupled to Gi proteins, which inhibit adenylyl cyclase, resulting in decreased intracellular cyclic adenosine monophosphate (cAMP) levels, further promoting contraction.[4]

## Data Presentation

The following tables summarize the quantitative data available for sulprostone, the parent compound of 16-Phenoxy tetranor PGE2, which can be used as a reference for predicting the activity of its metabolite.

Table 1: Receptor Binding Affinity of Sulprostone

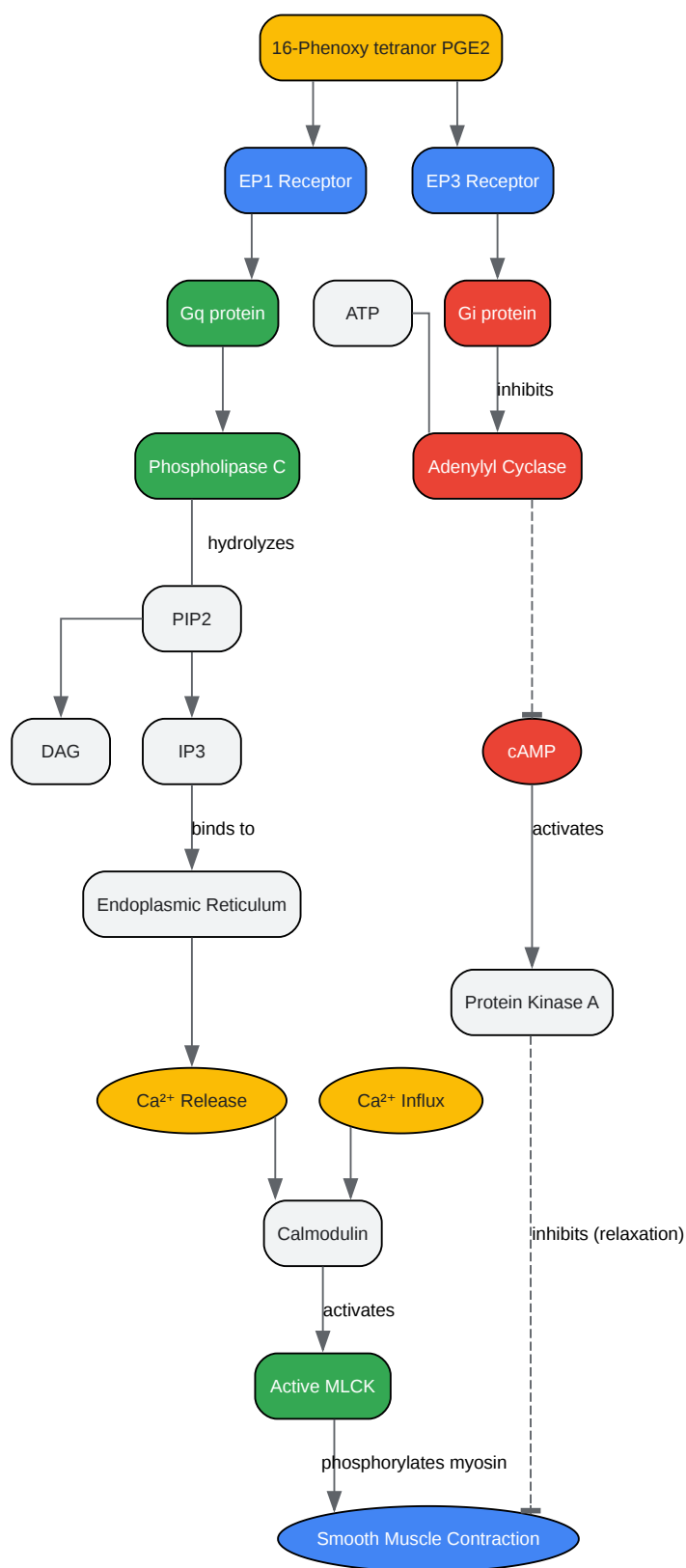
Receptor Subtype	Ki (nM)	Species	Reference
EP1	21	Human	Tocris Bioscience
EP3	0.6	Human	Tocris Bioscience

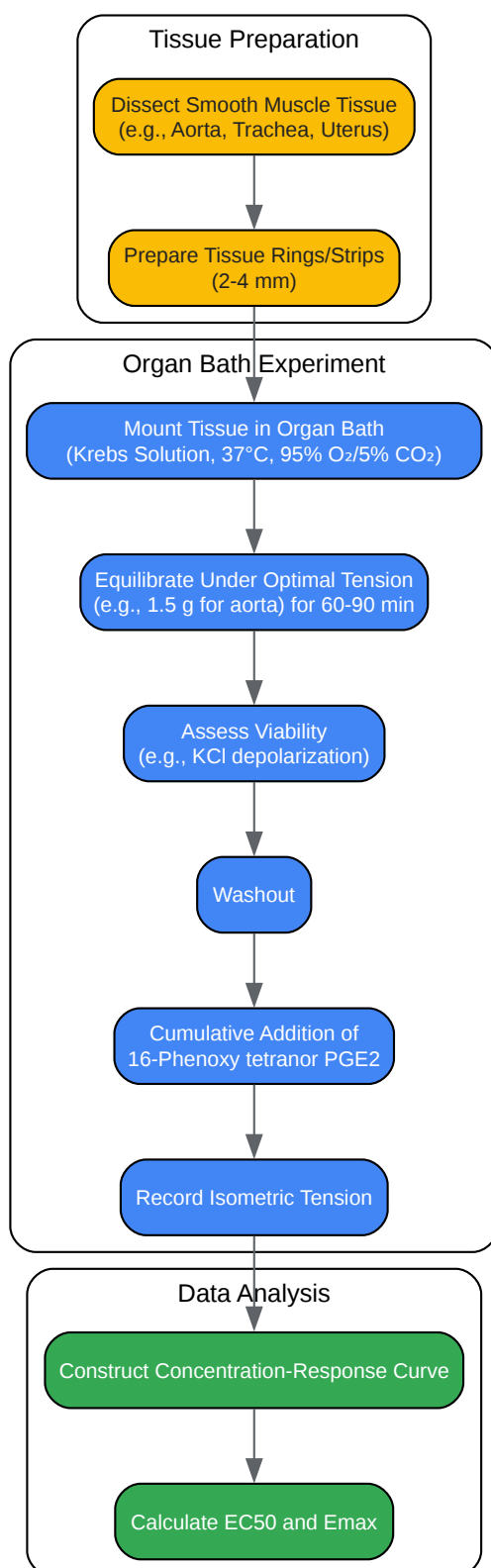
Table 2: Functional Activity of Sulprostone on Smooth Muscle

Tissue	Effect	Concentration / EC50	Species	Reference
Human Bronchial Smooth Muscle	Contraction	Induces contraction at 30 $\mu$ M	Human	[5][6]
Rat Femoral Artery	Synergistic Vasoconstriction	Potentiates phenylephrine-induced contraction	Rat	[7]
Human Uterine Smooth Muscle	Increased Motility	Effective in vivo (dose-dependent)	Human	[1]

## Signaling Pathways and Experimental Workflows

### Signaling Pathway of 16-Phenoxy tetranor PGE2 in Smooth Muscle Contraction





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